

# Spectroscopic Data of 8-Bromoquinazolin-2-amine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 8-Bromoquinazolin-2-amine

Cat. No.: B1377838

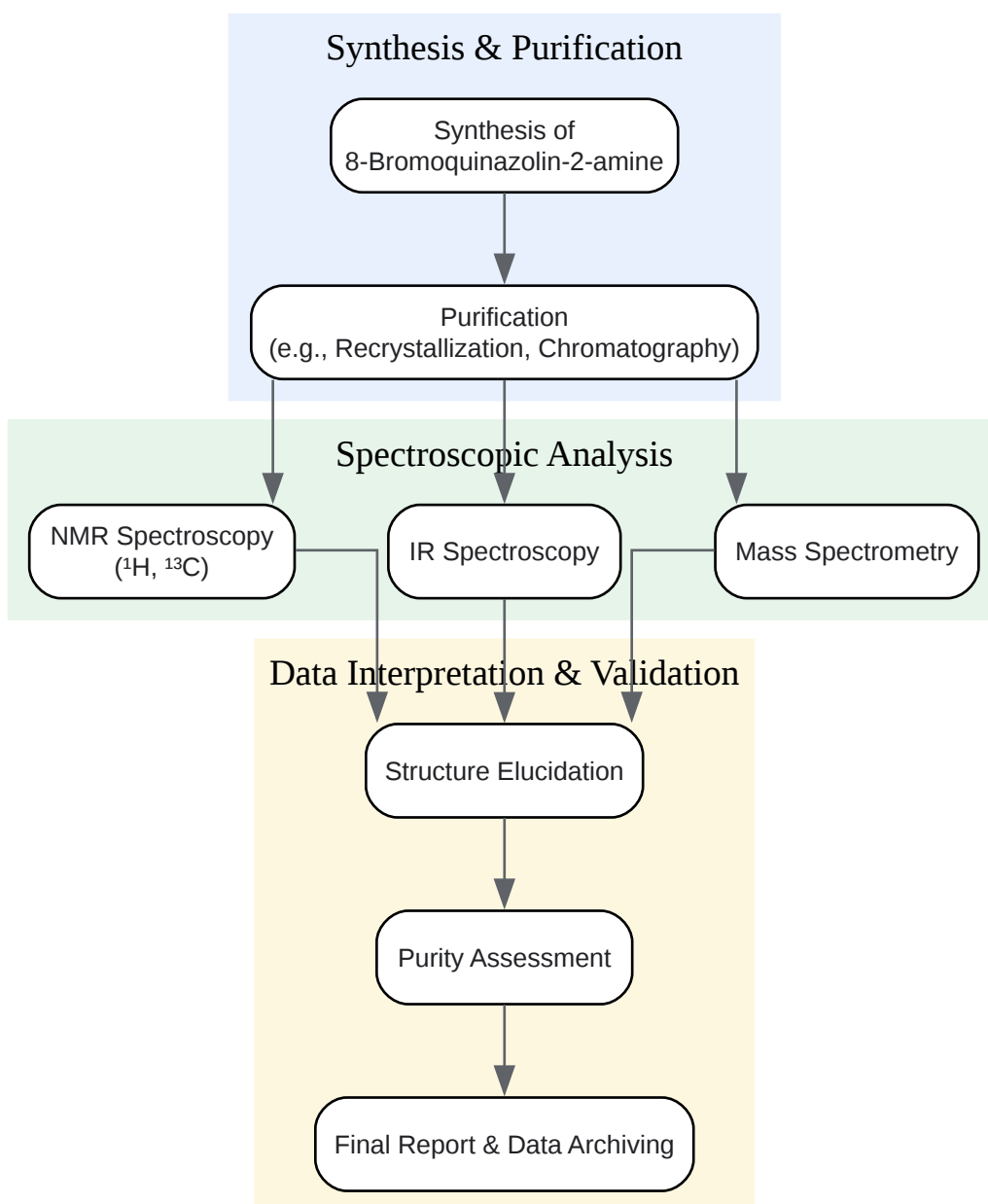
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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **8-Bromoquinazolin-2-amine**, a key heterocyclic building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. While a dedicated peer-reviewed publication featuring the complete raw spectral data for this specific molecule is not readily available in the public domain, this guide synthesizes information from commercial suppliers and provides expert predictions based on established spectroscopic principles and comparative data from structurally analogous compounds.

## Introduction to 8-Bromoquinazolin-2-amine

**8-Bromoquinazolin-2-amine** is a substituted quinazoline derivative. The quinazoline scaffold is a constituent of numerous biologically active compounds, and the presence of a bromine atom and an amino group at specific positions offers versatile handles for further chemical modifications. Understanding its spectroscopic signature is paramount for reaction monitoring, quality control, and structural confirmation in synthetic applications.

Below is the chemical structure of **8-Bromoquinazolin-2-amine**, which will be the basis for the subsequent spectroscopic analysis.



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